

Technical Guide: Safety and Handling of Cbz-NH-PEG4-C2-acid

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Cbz-NH-PEG4-C2-acid	
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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **Cbz-NH-PEG4-C2-acid**, a discrete polyethylene glycol (dPEG®) linker molecule. Due to the absence of a comprehensive Safety Data Sheet (SDS), this document synthesizes information from chemical suppliers and general best practices for handling similar hygroscopic and reactive chemical compounds. It is intended to supplement, not replace, standard laboratory safety protocols.

Chemical and Physical Properties

Cbz-NH-PEG4-C2-acid is a PROTAC (Proteolysis Targeting Chimera) linker used in targeted protein degradation research.[1] It features a carboxybenzyl (Cbz) protected amine group and a terminal carboxylic acid, connected by a PEG4 spacer. This structure allows for its conjugation to a target protein ligand and an E3 ligase ligand.[1]

Summary of Properties:



Property	Value	Source
Synonyms	Cbz-N-amido-PEG4-COOH, Cbz-N-amido-PEG4-acid	Multiple Sources
Molecular Formula	C19H29NO8	[2]
Molecular Weight	399.44 g/mol	[2]
Appearance	Solid or oil, may be tacky	[2][3]
Purity	Typically >95%	Multiple Sources
Solubility	Methylene chloride, DMAC, DMSO	[2]
Hygroscopicity	Hygroscopic solid	[2]

Safety and Handling

As with any chemical reagent, proper personal protective equipment (PPE), including safety glasses, lab coats, and gloves, should be worn at all times. Work should be conducted in a well-ventilated area or a chemical fume hood.

Key Handling Considerations:

- Hygroscopic Nature: This compound readily absorbs moisture from the air, which can affect
 its reactivity and handling.[2] The solid may become tacky and difficult to manipulate if
 exposed to air.[2]
- Storage: Store at -20°C in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen).[1][2] Always allow the container to warm to room temperature before opening to prevent condensation of atmospheric moisture.[2]
- Solution Preparation: Stock solutions can be prepared using dry solvents and should be stored frozen when not in use.[2]

Experimental Protocols



While specific experimental protocols are highly dependent on the target protein and E3 ligase ligands, a general workflow for the use of **Cbz-NH-PEG4-C2-acid** in PROTAC synthesis is outlined below.

General PROTAC Synthesis Workflow:

- Ligand Functionalization: Ensure that the target protein ligand and the E3 ligase ligand have appropriate functional groups for conjugation (e.g., a free amine to react with the carboxylic acid of the linker).
- Activation of Carboxylic Acid: The terminal carboxylic acid of Cbz-NH-PEG4-C2-acid is typically activated using coupling agents like EDC (1-Ethyl-3-(3dimethylaminopropyl)carbodiimide) or DCC (N,N'-Dicyclohexylcarbodiimide) to facilitate amide bond formation.
- Conjugation: The activated linker is then reacted with the amine-functionalized ligand (either the target protein or E3 ligase ligand).
- Deprotection: The Cbz protecting group on the other end of the linker is removed. A common method for Cbz deprotection is hydrogenolysis using a palladium catalyst (e.g., Pd/C).[2]
- Second Conjugation: The newly deprotected amine on the linker-ligand conjugate is then coupled to the second ligand (which should have an activated carboxylic acid or other suitable functional group).
- Purification and Characterization: The final PROTAC molecule is purified, typically by chromatography (e.g., HPLC), and its identity and purity are confirmed by analytical methods such as LC-MS and NMR.

Stability and Storage

Proper storage is critical to maintaining the integrity and reactivity of Cbz-NH-PEG4-C2-acid.

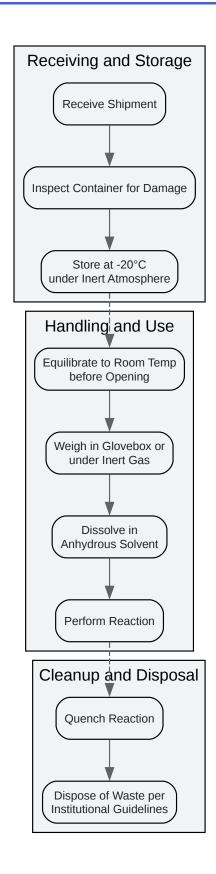


Condition	Recommendation
Storage Temperature	-20°C
Atmosphere	Inert atmosphere (e.g., Argon, Nitrogen)
Light	Protect from light
Moisture	Keep in a dry environment. The compound is hygroscopic.
In-Solution Stability	In dry solvent at -80°C, stable for up to one year.

Visualizations Safe Handling Workflow

The following diagram illustrates the recommended workflow for safely handling **Cbz-NH-PEG4-C2-acid** from receipt to disposal.





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Safe handling workflow for **Cbz-NH-PEG4-C2-acid**.



Role as a PROTAC Linker

This diagram illustrates the fundamental role of **Cbz-NH-PEG4-C2-acid** in forming a PROTAC molecule, which then recruits an E3 ligase to a target protein for ubiquitination and subsequent degradation.

Role of **Cbz-NH-PEG4-C2-acid** in PROTAC-mediated protein degradation.

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- To cite this document: BenchChem. [Technical Guide: Safety and Handling of Cbz-NH-PEG4-C2-acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606519#cbz-nh-peg4-c2-acid-safety-and-handling-guidelines]

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